

Personal protective equipment for handling 3,5-Dimethylphenylthiourea

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Compound of Interest

Compound Name: 3,5-Dimethylphenylthiourea

Cat. No.: B1300825

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Essential Safety and Handling Guide for 3,5-Dimethylphenylthiourea

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **3,5-Dimethylphenylthiourea**. The following procedures are based on available safety data and best practices for handling toxic powdered chemicals.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **3,5-Dimethylphenylthiourea**.

Property	Value
Molecular Formula	C ₉ H ₁₂ N ₂ S
Molecular Weight	180.27 g/mol [1]
Melting Point	168-172 °C[1]
Hazard Statements	H301 (Toxic if swallowed), H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[1][2]
Storage Temperature	2-8°C[1]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict protocol is essential for the safe handling of **3,5-Dimethylphenylthiourea**. The following steps provide a clear workflow for researchers.

1. Pre-Experiment Preparation:

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- Information Review: Review the Safety Data Sheet (SDS) for **3,5-Dimethylphenylthiourea**.
- Designated Area: All handling of the solid compound or its solutions should be conducted in a certified chemical fume hood.[3] Designate a specific area for this work and label it clearly.
- Spill Kit: Ensure a spill kit appropriate for solid toxic chemicals is readily available.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical splash goggles or safety glasses with side shields.[4]
- Hand Protection: Use chemically resistant, impervious gloves (e.g., nitrile rubber).[4] Inspect gloves for integrity before each use and use proper glove removal technique to avoid skin

contact.

- Respiratory Protection: A NIOSH-approved respirator is required if working outside of a fume hood or if dust is generated.[3]
- Protective Clothing: Wear a lab coat, fully buttoned.[4]

3. Weighing and Handling:

- Minimize Dust: Handle the compound carefully to avoid the formation of dust.[5] Using weigh boats can help prevent spills.[6]
- Small Quantities: Use the smallest quantity of the substance necessary for the experiment. [3]
- Containment: Keep containers of **3,5-Dimethylphenylthiourea** tightly closed when not in use.[5][6]
- Avoid Contamination: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound.[4]

4. Post-Experiment Procedures:

- Decontamination: Decontaminate all surfaces and equipment that may have come into contact with the chemical using a suitable cleaning agent.
- Storage: Store **3,5-Dimethylphenylthiourea** in a cool, dry, and well-ventilated area away from incompatible materials.[5] The storage area should be clearly labeled with the appropriate hazard warnings.

Disposal Plan

All waste containing **3,5-Dimethylphenylthiourea** must be treated as hazardous waste.[7][8]

1. Waste Segregation:

- Solid Waste: Collect all solid waste, including contaminated gloves, weigh boats, and paper towels, in a clearly labeled, sealed hazardous waste container.[7]

- Liquid Waste: If the compound is dissolved in a solvent, collect the liquid waste in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.^[7]

2. Container Labeling:

- All waste containers must be labeled with "Hazardous Waste" and the full chemical name: **"3,5-Dimethylphenylthiourea"**.

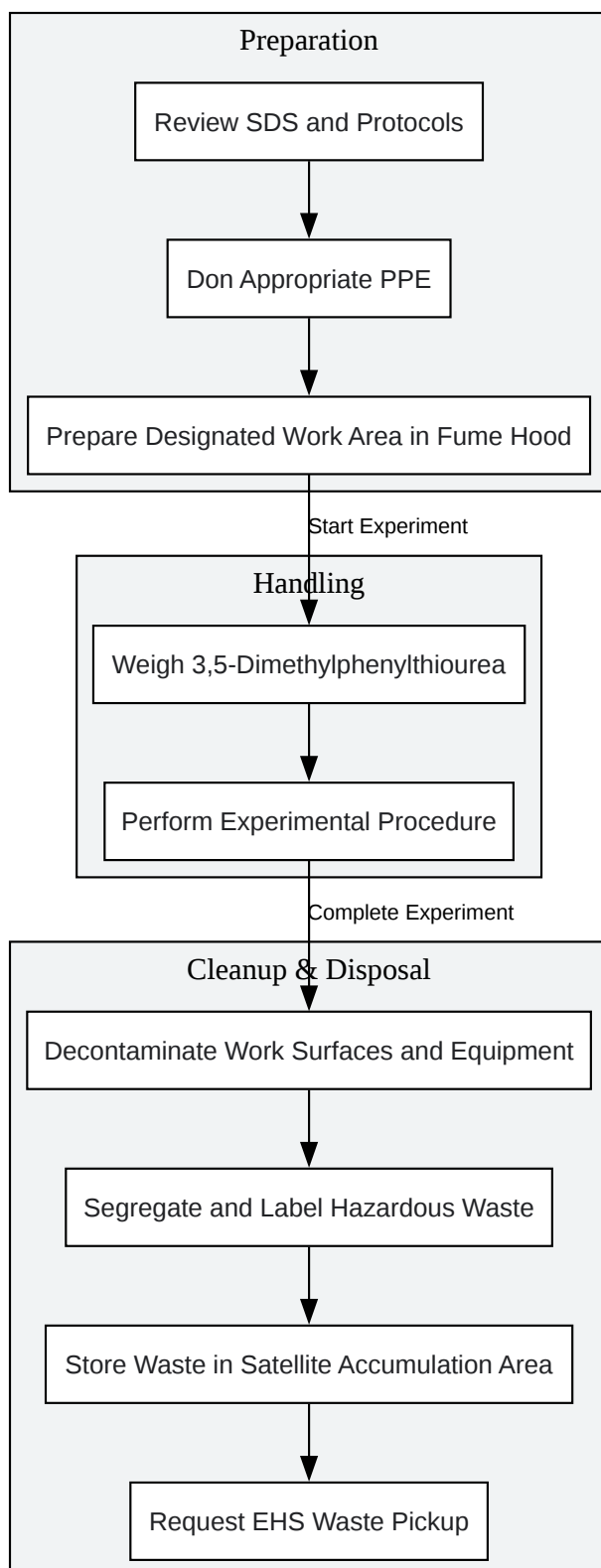
3. Storage of Waste:

- Store waste containers in a designated satellite accumulation area.^[7] Keep containers closed except when adding waste.

4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.^[7] Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow Diagram



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Caption: Workflow for the safe handling and disposal of **3,5-Dimethylphenylthiourea**.

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